

Safeguarding Your Research: A Guide to Handling Cholesterol Sulfate

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Compound of Interest

Compound Name: Cholesterol sulfate

CAS No.: 1256-86-6

Cat. No.: B072947

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Cholesterol sulfate**, including operational and disposal plans.

Chemical Identifier:

- Synonyms: (3 β)-3-(hydrogen sulfate)-cholest-5-en-3-ol, monosodium salt, Sodium Cholesteryl Sulfate, SCS
- CAS Number: 2864-50-8[1]

Hazard Identification and First Aid

While some safety data sheets (SDS) classify **Cholesterol sulfate** as not hazardous under the Globally Harmonized System (GHS), others indicate potential risks.[1][2] It is prudent to handle this compound with care, considering the following:

- Potential Hazards: One supplier notes that it can be harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[2] Inhalation or contact with skin and eyes may also

cause irritation.[3]

- First Aid Measures:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention. [4]
 - Skin Contact: Remove contaminated clothing and rinse the affected area thoroughly with large amounts of water.[2][4]
 - Eye Contact: Immediately flush eyes with plenty of water for several minutes, removing contact lenses if present.[2][4]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a physician or poison control center if the person feels unwell.[2][4]

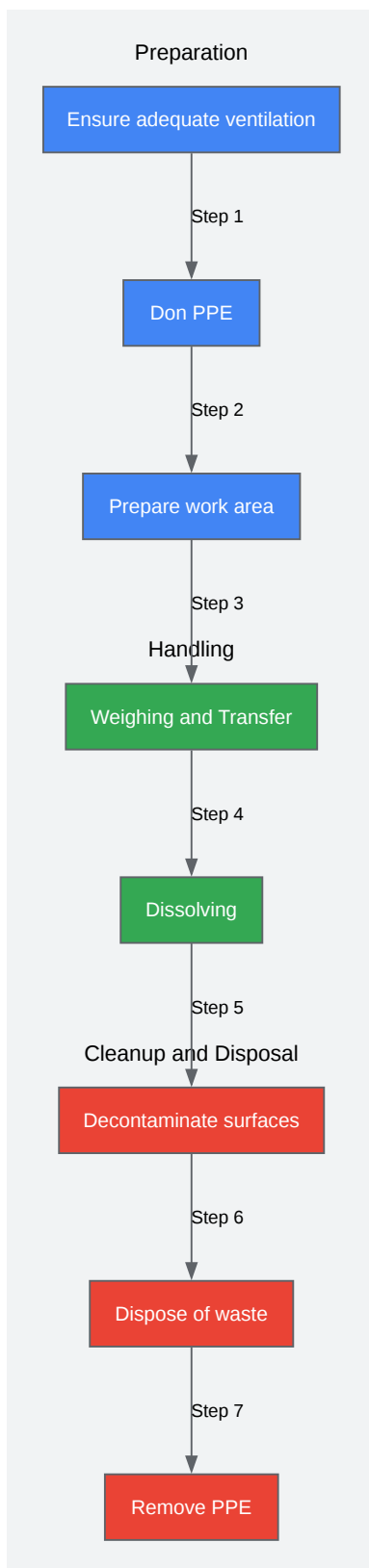
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Cholesterol sulfate**.

Protection Type	Equipment	Specification
Eye Protection	Safety Goggles	With side-shields.
Hand Protection	Protective Gloves	Impermeable and resistant to the product.
Body Protection	Impervious Clothing	Lab coat or other protective clothing.
Respiratory Protection	Suitable Respirator	Use a respirator if ventilation is inadequate or when handling large quantities that may generate dust. For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be considered.[3]

Experimental Workflow for Safe Handling

Proper handling procedures are critical to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps for working with **Cholesterol sulfate**.



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Safe Handling Workflow for **Cholesterol Sulfate**

Procedural Steps:

- Ventilation: Always work in a well-ventilated area, such as a chemical fume hood, especially when handling the powdered form to avoid dust formation.[2]
- Don PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Handling:
 - Avoid direct contact with the substance.
 - Prevent the formation of dust and aerosols.[2]
 - Do not eat, drink, or smoke in the handling area.[2]
- Storage: Keep the container tightly sealed in a cool, dry, and well-ventilated place.[2] For long-term storage, refer to the product insert, with some suppliers recommending -20°C for the powder or -80°C when in solvent.[2]
- Spills: In case of a spill, avoid generating dust.[5] Sweep up the solid material and place it in a suitable, closed container for disposal.[3] Clean the affected area thoroughly.

Disposal Plan

Proper disposal of **Cholesterol sulfate** and any contaminated materials is crucial to prevent environmental harm.

- Waste Disposal: Dispose of the contents and the container at an approved waste disposal facility.[2]
- Environmental Precautions: Do not allow the product to enter drains, sewers, or watercourses.[1][2] Collect any spillage, as it is noted to be very toxic to aquatic life.[2]
- Regulations: Adhere to all federal, state, and local environmental regulations for chemical waste disposal.[3]

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